

6-Chloro-3-methylpyrazine-2-carboxamide dosage and concentration for experiments

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Compound of Interest

Compound Name: 6-Chloro-3-methylpyrazine-2-carboxamide

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An In-Depth Technical Guide to the Application of **6-Chloro-3-methylpyrazine-2-carboxamide** (T-5224) in Preclinical Research

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **6-Chloro-3-methylpyrazine-2-carboxamide**, also known as T-5224, a selective inhibitor of the transcription factor Activator Protein-1 (AP-1). This document details its mechanism of action, provides established protocols for its use in both in vitro and in vivo experimental settings, and offers data-driven recommendations for dosage and concentration.

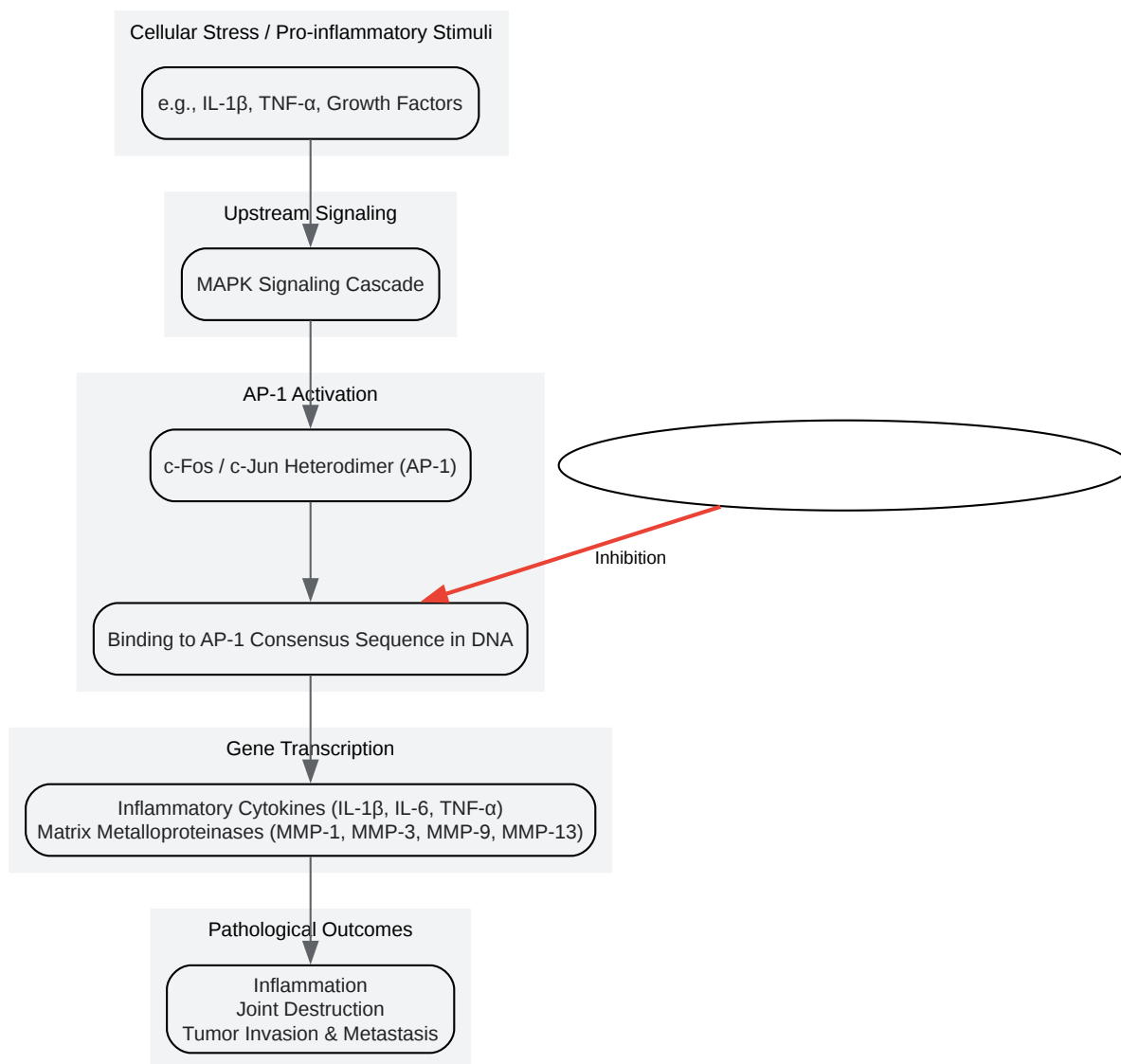
Introduction to 6-Chloro-3-methylpyrazine-2-carboxamide (T-5224)

6-Chloro-3-methylpyrazine-2-carboxamide (T-5224) is a small molecule inhibitor that has garnered significant interest for its therapeutic potential in inflammatory diseases and cancer.^[1] It functions by selectively targeting the DNA-binding activity of the c-Fos/c-Jun heterodimer, which constitutes the AP-1 transcription factor.^[2] By inhibiting AP-1, T-5224 effectively

downregulates the expression of various genes involved in inflammation, cell proliferation, and tissue degradation.[3]

Mechanism of Action: Selective AP-1 Inhibition

AP-1 is a critical transcription factor that regulates the expression of a wide array of genes, including those encoding for inflammatory cytokines and matrix metalloproteinases (MMPs).[1] In pathological conditions such as rheumatoid arthritis and cancer, AP-1 activity is often aberrantly high. T-5224 specifically inhibits the binding of the c-Fos/c-Jun complex to its DNA consensus sequence, thereby preventing the transcription of AP-1 target genes.[2] This selective inhibition makes T-5224 a valuable tool for studying the role of AP-1 in various biological processes and a promising candidate for therapeutic development.



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Caption: Simplified signaling pathway of AP-1 and the inhibitory action of T-5224.

In Vitro Applications: Dosage and Protocols

For in vitro studies, the concentration of T-5224 should be carefully optimized based on the cell type and the specific experimental endpoint.

Recommended Concentration Ranges

The following table summarizes typical concentrations of T-5224 used in various cell-based assays.

Cell Type	Assay	Concentration Range	Key Findings	Reference
Human Synovial SW982 Cells	Cytokine & MMP Production	0.1 - 1000 μ M	IC50 of ~10 μ M for inhibiting IL-1 β -stimulated MMP-1, MMP-3, IL-6, and TNF- α production.	[2] [4]
Human Chondrocyte SW1353 Cells	MMP Production	Not specified	IC50 of ~10 μ M for inhibiting IL-1 β -stimulated MMP-3 and MMP-13 production.	[4]
Head and Neck Squamous Cell Carcinoma (HNSCC) Cells (HSC-3-M3, OSC-19)	Cell Proliferation	0 - 80 μ M	No significant effect on cell proliferation.	[5]
HNSCC Cells (HSC-3-M3, OSC-19)	Cell Invasion and Migration	0 - 80 μ M	Dose-dependent inhibition of invasion and migration.	[5]
HNSCC Cells (HSC-3-M3)	MMP-2 and MMP-9 mRNA Expression	0 - 80 μ M	Significant reduction in MMP-2 and MMP-9 mRNA levels.	[5]

Protocol: Inhibition of Cytokine Production in SW982 Synovial Cells

This protocol describes a general workflow for assessing the inhibitory effect of T-5224 on inflammatory cytokine production in a human synovial cell line.

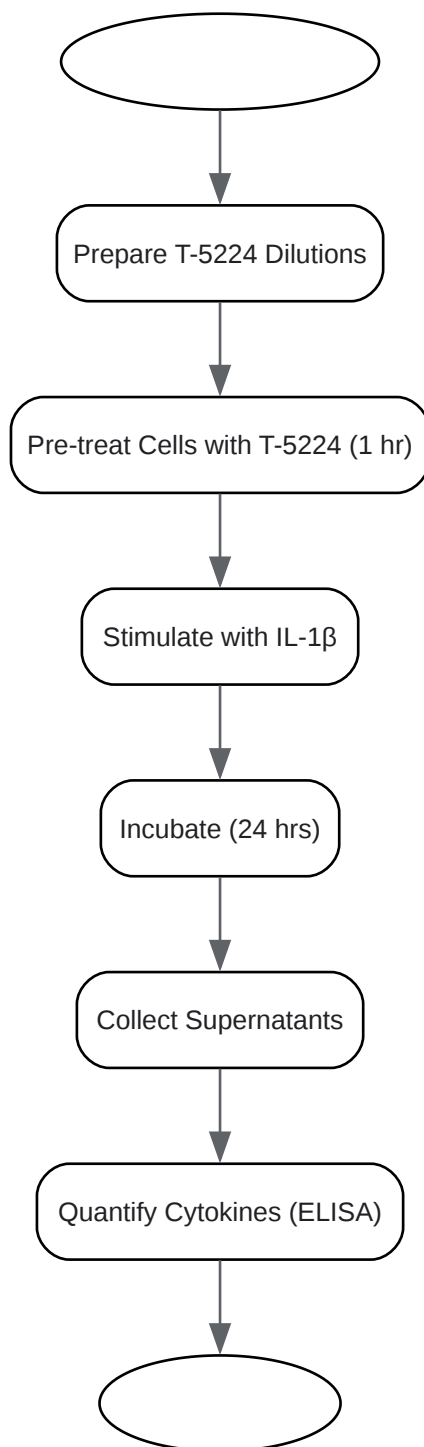
Materials:

- SW982 human synovial sarcoma cell line
- DMEM/F-12 medium supplemented with 10% FBS and 1% penicillin-streptomycin
- Recombinant human Interleukin-1 β (IL-1 β)
- T-5224 (**6-Chloro-3-methylpyrazine-2-carboxamide**)
- DMSO (for stock solution)
- ELISA kits for target cytokines (e.g., IL-6, TNF- α)

Procedure:

- Cell Seeding: Seed SW982 cells in a 96-well plate at a density of 1×10^4 cells/well and incubate for 24 hours.
- T-5224 Preparation: Prepare a stock solution of T-5224 in DMSO. Further dilute the stock solution in culture medium to achieve the desired final concentrations (e.g., 0.1, 1, 10, 100 μ M). Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.1%.
- Pre-treatment: Remove the culture medium and pre-treat the cells with the diluted T-5224 solutions for 1 hour.
- Stimulation: Add IL-1 β to the wells to a final concentration of 1 ng/mL to induce cytokine production. Include a vehicle control (medium with DMSO) and a stimulated control (medium with DMSO and IL-1 β).
- Incubation: Incubate the plate for 24 hours at 37°C in a humidified atmosphere with 5% CO₂.
- Supernatant Collection: Collect the cell culture supernatants for analysis.

- Cytokine Quantification: Measure the concentration of the target cytokines in the supernatants using ELISA kits according to the manufacturer's instructions.



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Caption: Workflow for in vitro inhibition of cytokine production assay.

In Vivo Applications: Dosage and Protocols

For in vivo studies, T-5224 is typically administered orally. The dosage and treatment schedule will depend on the animal model and the therapeutic indication being investigated.

Recommended Dosages

The following table provides a summary of T-5224 dosages used in preclinical animal models.

Animal Model	Disease	Dosage	Administration Route	Key Findings	Reference
DBA/1J Mice	Collagen-Induced Arthritis (CIA)	3 mg/kg/day	Oral	In combination with methotrexate, significantly decreased arthritis scores and joint destruction.	[6]
DBA/1J Mice	Collagen-Induced Arthritis (CIA)	3 and 30 mg/kg/day	Oral	Dose-dependent inhibition of arthritis development (64% and 91% inhibition, respectively). 30 mg/kg completely protected joints from destruction.	[2]
BALB/c Nude Mice	Head and Neck Squamous Cell Carcinoma (Orthotopic Model)	150 mg/kg/day	Oral	Reduced the rate of cervical lymph node metastasis from 74.1% to 40.0%.	[1][5]
Mice	LPS-induced Endotoxemia	300 mg/kg	Oral	Provided protection	[4]

against acute
elevations in
serum TNF- α
and reduced
lethality.

Protocol: Collagen-Induced Arthritis (CIA) in DBA/1J Mice

This protocol outlines the induction of CIA and the therapeutic administration of T-5224.

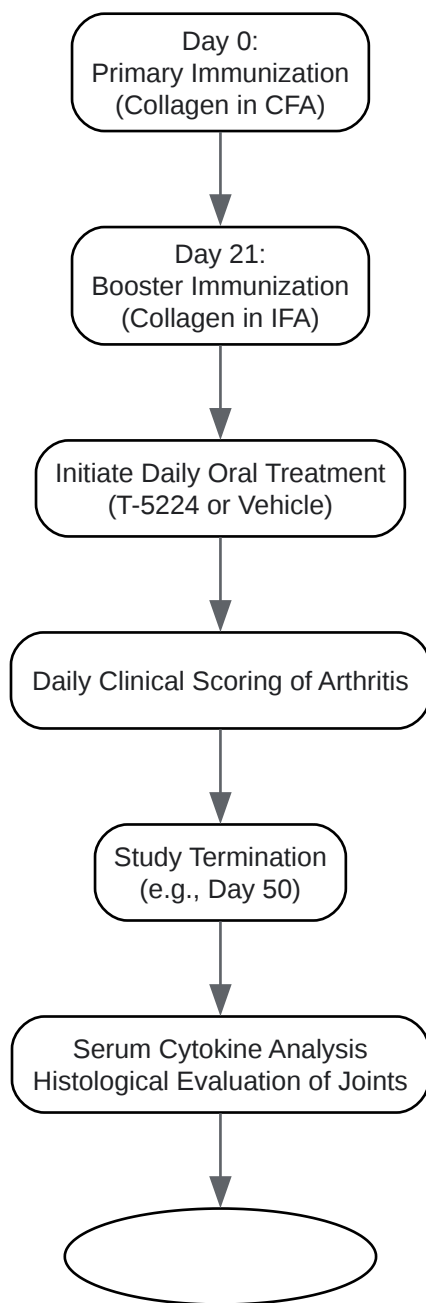
Materials:

- Male DBA/1J mice (8-10 weeks old)
- Bovine type II collagen
- Complete Freund's Adjuvant (CFA)
- Incomplete Freund's Adjuvant (IFA)
- T-5224
- Vehicle for oral administration (e.g., 0.5% methylcellulose)

Procedure:

- CIA Induction (Day 0): Emulsify bovine type II collagen in CFA. Administer 100 μ L of the emulsion intradermally at the base of the tail of each mouse.
- Booster Immunization (Day 21): Emulsify bovine type II collagen in IFA. Administer 100 μ L of the emulsion intradermally at the base of the tail.
- Treatment Initiation (Day 21 or after onset of arthritis):
 - Prophylactic Treatment: Begin daily oral administration of T-5224 (e.g., 3 or 30 mg/kg) or vehicle on day 21.

- Therapeutic Treatment: Monitor mice daily for the onset of arthritis. Once clinical signs appear, randomize mice into treatment groups and begin daily oral administration of T-5224 or vehicle.
- Clinical Assessment: Score the severity of arthritis in each paw daily or every other day based on a standardized scoring system (e.g., 0 = no swelling, 1 = mild swelling and erythema, 2 = moderate swelling and erythema, 3 = severe swelling and erythema, 4 = maximal inflammation with joint rigidity). The maximum score per mouse is 16.
- Termination and Analysis (e.g., Day 50): At the end of the study, collect blood for serum cytokine analysis and paws for histological evaluation of joint destruction.



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Caption: Experimental workflow for the in vivo mouse model of Collagen-Induced Arthritis.

Compound Preparation and Storage

- Solubility: T-5224 is soluble in DMSO. For a higher concentration, warming the tube at 37°C for 10 minutes and/or using an ultrasonic bath is recommended.[2]

- Stock Solutions: Prepare stock solutions in DMSO and store at -20°C for several months.[2]
- In Vivo Formulation: A suspension for oral administration can be prepared in a vehicle such as 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.[4]

Conclusion

6-Chloro-3-methylpyrazine-2-carboxamide (T-5224) is a potent and selective inhibitor of the AP-1 transcription factor with demonstrated efficacy in preclinical models of inflammation and cancer. The protocols and dosage information provided in this guide offer a solid foundation for researchers to design and execute experiments utilizing this compound. As with any experimental compound, it is crucial to perform dose-response studies and appropriate vehicle controls to ensure the validity and reproducibility of the findings.

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